

Application Notes & Protocols: Cholesteryl Gamma Linolenate for Stable Lipid Emulsions

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Compound of Interest

Compound Name: *Cholesteryl Gamma Linolenate*

Cat. No.: *B15550682*

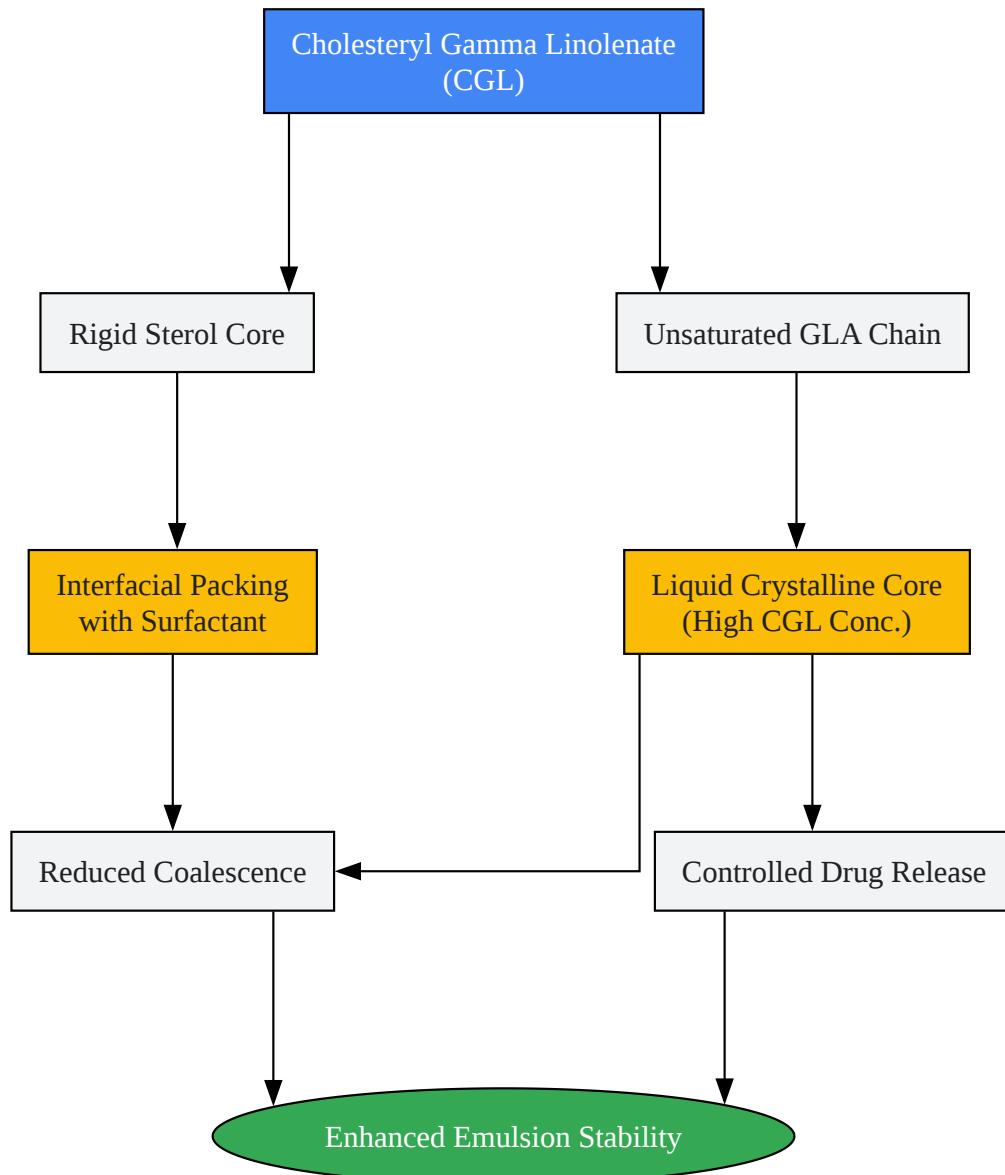
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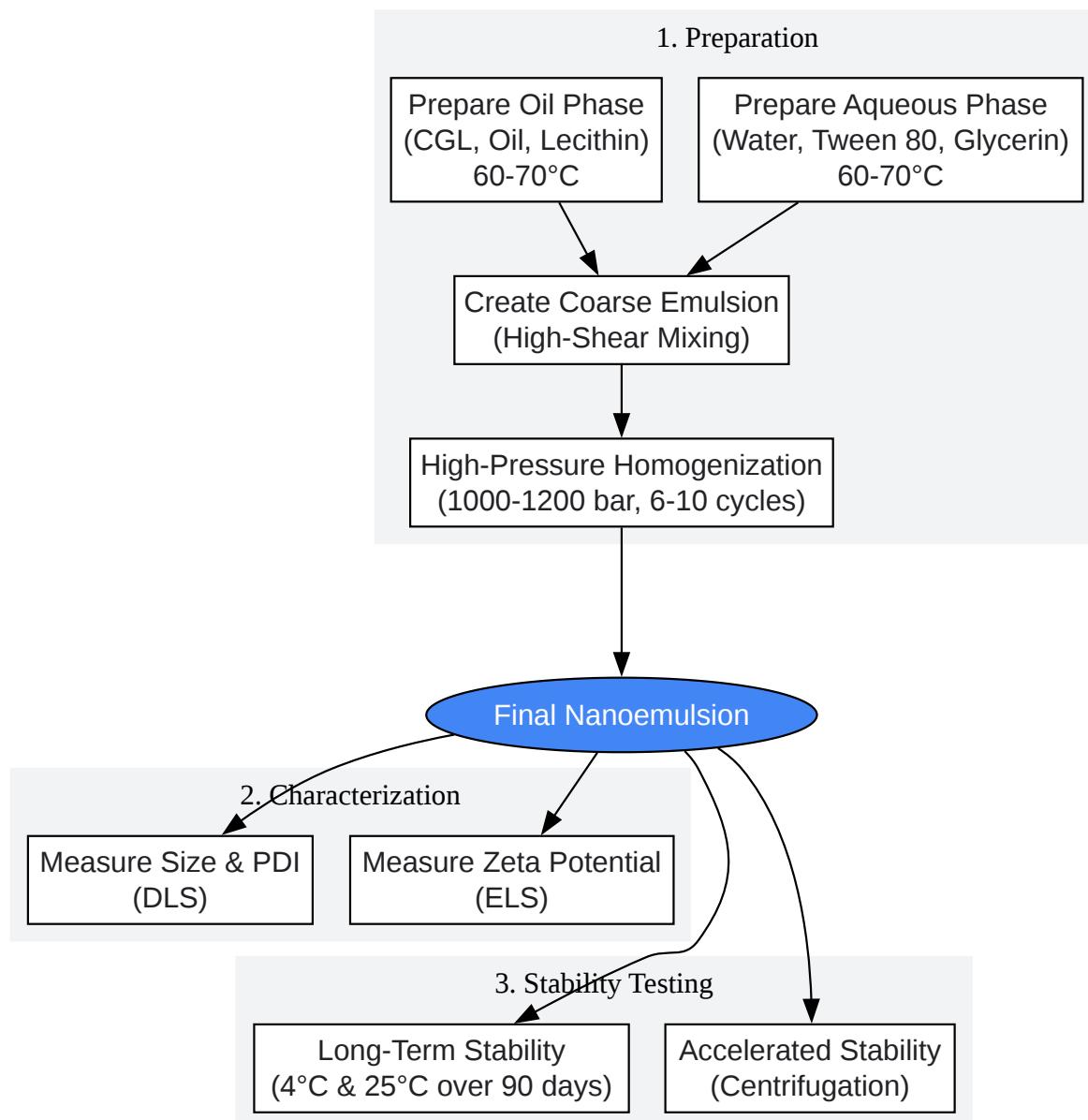
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cholesteryl Gamma Linolenate** is an ester derivative of cholesterol and gamma-linolenic acid (GLA), an omega-6 fatty acid.^[1] As a cholesteryl ester (CE), it is a highly hydrophobic lipid.^[2] In biological systems, CEs are core components of lipoproteins and lipid droplets.^[3] The unique structure of **Cholesteryl Gamma Linolenate**, combining the rigid steroid nucleus of cholesterol with a flexible, polyunsaturated acyl chain, makes it a compelling candidate for formulating stable lipid nanoemulsions for drug delivery and other biomedical applications.^[4] Unsaturated cholesteryl esters can modulate membrane fluidity and are known to form smectic liquid crystalline phases at physiological temperatures, which can impart unique structural properties and stability to the lipid core of an emulsion.^{[3][4][5]} These application notes provide detailed protocols for the preparation and characterization of stable oil-in-water (O/W) nanoemulsions incorporating **Cholesteryl Gamma Linolenate**.

Principle of Stabilization

The inclusion of **Cholesteryl Gamma Linolenate** in the oil phase of an emulsion can enhance stability through several mechanisms. Its amphipathic nature, though weak, allows it to orient at the oil-water interface alongside primary emulsifiers. The polyunsaturated gamma-linolenate tail increases the fluidity of the lipid core, while the rigid cholesterol moiety can interact with surfactant hydrocarbon chains to create a more ordered and stable interfacial layer. At sufficient concentrations, cholesteryl esters can form ordered, liquid-crystalline structures within the nanoparticle core, which can further prevent coalescence and control drug release.^{[5][6][7]}





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